Application Note: Comprehensive Analytical Characterization of Dimethyl-(2-piperidin-4-yl-ethyl)-amine

Author: BenchChem Technical Support Team. **Date**: May 2026

Compound of Interest

Compound Name:	*Dimethyl-(2-piperidin-4-yl-ethyl)-amine*
CAS No.:	*102308-48-5*
Cat. No.:	*B013002*

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Abstract

This document provides a detailed guide to the analytical characterization of **Dimethyl-(2-piperidin-4-yl-ethyl)-amine**, a key intermediate and structural motif in pharmaceutical development. We present a multi-faceted analytical approach combining chromatography and spectroscopy to ensure unambiguous identification, purity assessment, and structural elucidation. The protocols herein are designed for researchers, quality control analysts, and drug development professionals, offering not just procedural steps but also the scientific rationale behind the methodological choices. Our approach integrates High-Performance Liquid Chromatography (HPLC) for separation and quantification, Mass Spectrometry (MS) for molecular weight confirmation and fragmentation analysis, Nuclear Magnetic Resonance (NMR) for definitive structural assignment, and Fourier-Transform Infrared (FTIR) Spectroscopy for functional group verification.

Introduction and Physicochemical Profile

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Dimethyl-(2-piperidin-4-yl-ethyl)-amine is a tertiary amine containing a piperidine scaffold. Such structures are prevalent in active pharmaceutical ingredients (APIs), making the rigorous characterization of this compound critical for ensuring the quality, safety, and efficacy of potential drug candidates. An impurity in a starting material or intermediate can lead to the formation of undesired, potentially toxic side-products in subsequent synthetic steps. Therefore, a robust analytical workflow is paramount.

The initial step in any analytical characterization is to understand the fundamental physicochemical properties of the analyte. These properties govern the selection of appropriate analytical techniques and parameters, such as the choice of solvent, chromatographic conditions, and ionization technique in mass spectrometry.

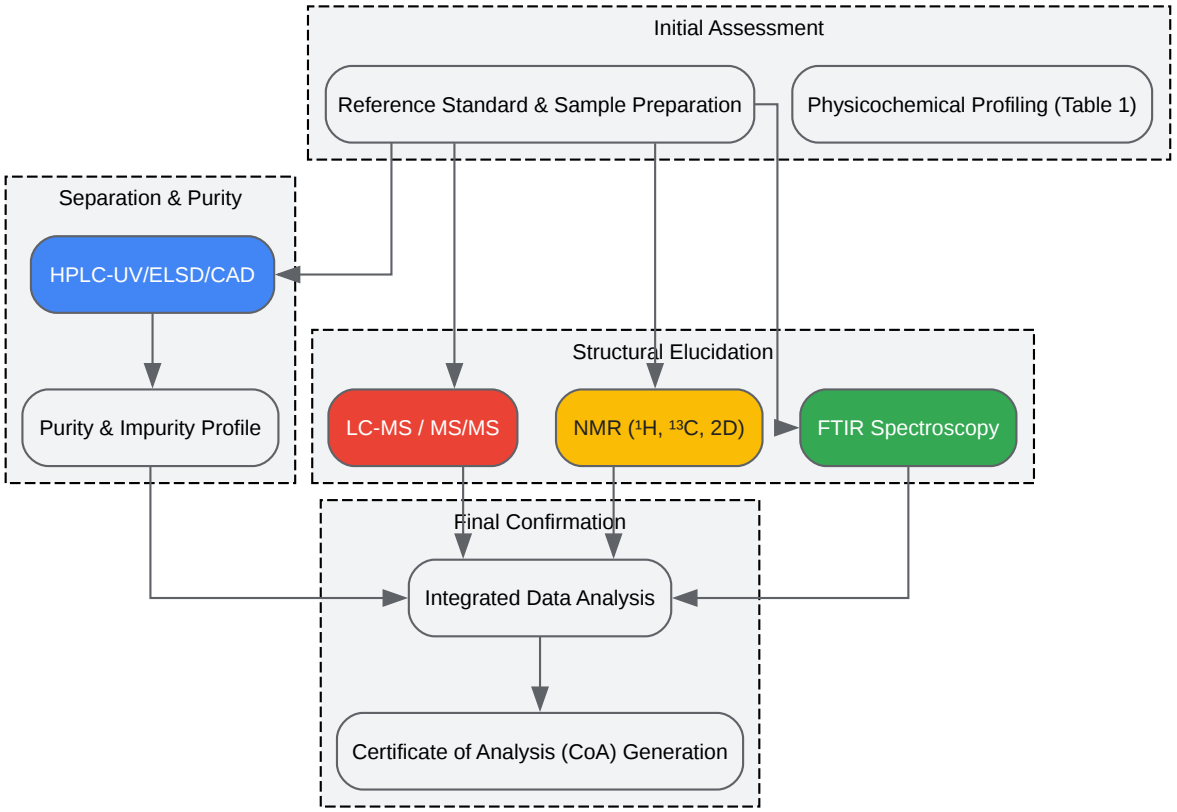
Table 1: Physicochemical Properties of **Dimethyl-(2-piperidin-4-yl-ethyl)-amine**

Property	Value	Source
Molecular Formula	$C_9H_{20}N_2$	PubChem[1]
Molecular Weight (Free Base)	156.27 g/mol	PubChem
Monoisotopic Mass	156.16264 Da	PubChem[1]
Form	Dihydrochloride salt is a common commercial form[2][3]	CymitQuimica, ChemicalBook[2][3]
Molecular Weight (Dihydrochloride)	229.19 g/mol	CymitQuimica[2]
Predicted XlogP	0.9 - 1.1	PubChem[4]
Predicted pKa	Basic (due to two amine groups)	Inferred from structure
CAS Number (Free Base)	102308-48-5	Matrix Scientific[5]
CAS Number (Dihydrochloride)	102308-92-9	CymitQuimica[2]

The Integrated Analytical Workflow

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A comprehensive characterization relies on the orthogonal application of multiple analytical techniques. No single method can provide all the necessary information. The workflow presented here ensures that data from each analysis corroborates the others, leading to a high-confidence characterization.



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Figure 1: Integrated workflow for the characterization of **Dimethyl-(2-piperidin-4-yl-ethyl)-amine**.

Chromatographic Analysis for Purity and Quantification

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High-Performance Liquid Chromatography (HPLC) is the cornerstone for assessing the purity of non-volatile compounds. Given the presence of two basic nitrogen atoms and the lack of a strong UV chromophore, a robust method requires careful selection of the column, mobile phase, and detector.

Causality in Method Selection:

- Stationary Phase: A C18 (octadecylsilyl) reversed-phase column is selected for its versatility in retaining moderately polar compounds.
- Mobile Phase: A buffered mobile phase is critical. The amine groups will be protonated at acidic pH, leading to better water solubility and more symmetrical peak shapes on a silica-based C18 column. A phosphate buffer at pH ~2.8 is chosen to ensure consistent protonation.
- Detection: The compound lacks a significant chromophore, making UV detection at low wavelengths (~210 nm) possible but non-specific and potentially low in sensitivity. An Evaporative Light Scattering Detector (ELSD) or Charged Aerosol Detector (CAD) is highly recommended for universal detection of non-volatile analytes, providing a response more proportional to mass. For ultimate specificity, a Mass Spectrometer (MS) is the detector of choice.

Protocol 3.1: Reversed-Phase HPLC Method

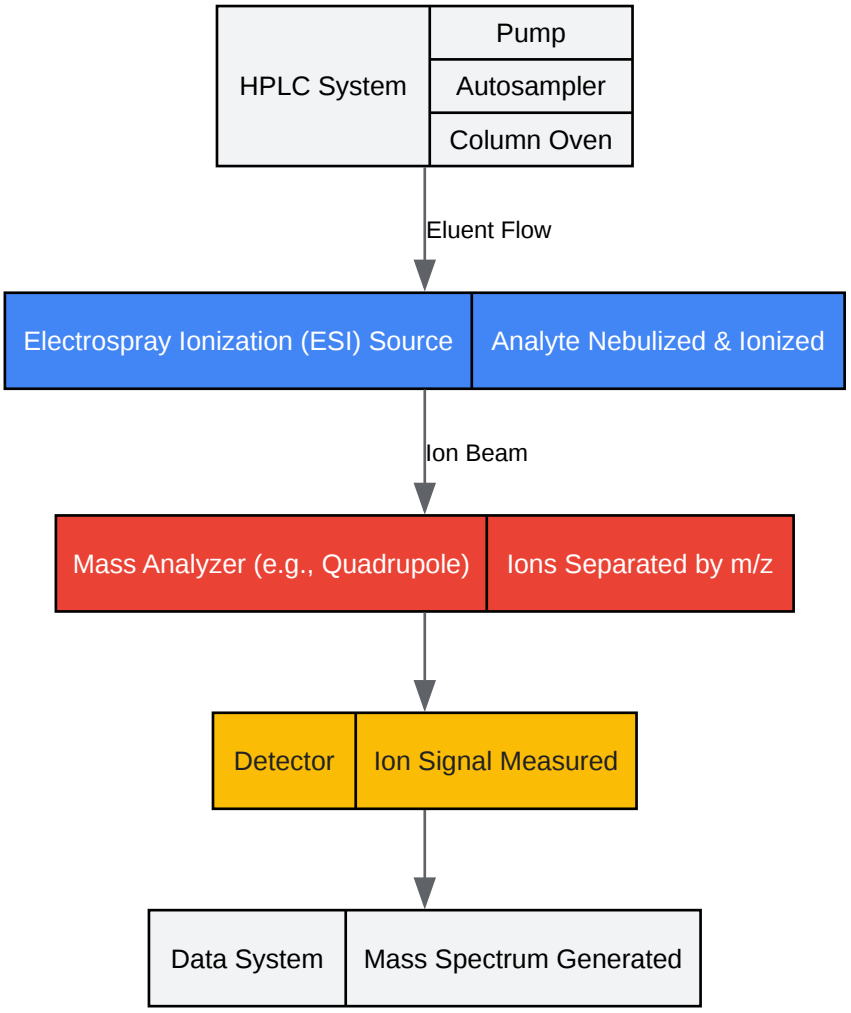
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Parameter	Recommended Condition
Instrument	HPLC system with UV, ELSD/CAD, or MS detector
Column	C18, 250 mm x 4.6 mm, 5 µm particle size
Mobile Phase A	20 mM Potassium Phosphate, pH adjusted to 2.8 with H_3PO_4
Mobile Phase B	Acetonitrile
Elution	Gradient: 5% B to 40% B over 20 minutes
Flow Rate	1.0 mL/min
Column Temperature	30 °C
Injection Volume	10 µL
Sample Preparation	Accurately weigh ~10 mg of sample into a 10 mL volumetric flask. Dissolve and dilute to volume with Mobile Phase A.
Standard Preparation	Prepare a reference standard solution at the same concentration.
System Suitability	Tailing factor for the main peak should be < 1.5. Replicate injections (%RSD) should be < 2.0%.

Mass Spectrometry for Molecular Confirmation

Mass Spectrometry provides definitive confirmation of molecular weight and offers structural insights through fragmentation analysis (MS/MS). Electrospray Ionization (ESI) is the ideal technique for this compound, as the amine groups are readily protonated in solution.

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Figure 2: Schematic of a typical HPLC-MS system for analysis.

Expected Results & Interpretation

- Full Scan MS: In positive ESI mode, the primary ion observed will be the protonated molecule, $[M+H]^+$.
  - Calculated m/z for $[C_9H_{20}N_2 + H]^+$: 157.170
- MS/MS Fragmentation: Collision-Induced Dissociation (CID) of the parent ion (m/z 157.17) will yield characteristic fragment ions. Key fragmentation pathways include:
  - Cleavage of the C-C bond in the ethyl linker.

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- Loss of the dimethylamine moiety.
- Ring-opening fragmentation of the piperidine moiety.

Table 2: Predicted MS and MS/MS Ions

Ion	Predicted m/z	Description
$[M+H]^+$	157.17	Parent Ion
$[M+Na]^+$	179.15	Sodium Adduct
Fragment 1	112.11	Loss of dimethylamine (C_2H_7N)
Fragment 2	58.07	Dimethylaminomethyl cation $[CH_2=N(CH_3)_2]^+$

Protocol 4.1: LC-MS Analysis

Parameter	Recommended Condition
Instrument	LC-MS system with ESI source
LC Method	As described in Protocol 3.1
Ionization Mode	ESI Positive
Capillary Voltage	3.5 kV
Source Temperature	150 °C
Desolvation Temp.	350 °C
Scan Range (Full Scan)	m/z 50 - 500
MS/MS	Target parent ion m/z 157.17; use varying collision energies (e.g., 10-40 eV) to generate a fragmentation spectrum.
Sample Preparation	Dilute the sample from Protocol 3.1 further with 50:50 Acetonitrile:Water to a final concentration of ~1-10 µg/mL.

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NMR Spectroscopy for Definitive Structure Elucidation

NMR spectroscopy is the most powerful technique for unambiguous structure determination. ^{1}H NMR provides information on the number and connectivity of protons, while ^{13}C NMR identifies all unique carbon environments.

Predicted ^{1}H NMR Spectrum (in D_2O or $CDCl_3$)

The chemical shifts will vary based on the solvent and whether the compound is in its free base or salt form. The following are general predictions for the free base.

Assignment	Predicted Shift (ppm)	Multiplicity	Integration
$N(CH_3)_2$	~2.2	Singlet (s)	6H
$-CH_2-N(CH_3)_2$	~2.4	Triplet (t)	2H
Piperidine-CH_2-CH_2-	~1.4	Quartet (q)	2H
Piperidine N-H	Broad, variable	Singlet (br s)	1H
Piperidine H-4	~1.2	Multiplet (m)	1H
Piperidine H-2, H-6 (axial/eq)	~2.6 / ~3.0	Multiplets (m)	4H
Piperidine H-3, H-5 (axial/eq)	~1.1 / ~1.7	Multiplets (m)	4H

Predicted ^{13}C NMR Spectrum

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Assignment	Predicted Shift (ppm)
$N(CH_3)_2$	~45
$-CH_2-N(CH_3)_2$	~60
Piperidine-CH_2-CH_2-	~38
Piperidine C-4	~35
Piperidine C-2, C-6	~47
Piperidine C-3, C-5	~31

Trustworthiness through 2D NMR: To definitively assign each signal, 2D NMR experiments like COSY (^1H-^1H correlation) and HSQC (^1H-^{13}C correlation) are essential. For example, a COSY experiment would show the correlation between the $-CH_2-N$ protons and the adjacent Piperidine-CH_2- protons, confirming their connectivity.

Protocol 5.1: NMR Sample Preparation

- Accurately weigh 5-10 mg of the sample.
- Dissolve the sample in ~0.7 mL of a suitable deuterated solvent (e.g., $CDCl_3$ for the free base, D_2O for a salt form) in a clean NMR tube.
- Add a small amount of an internal standard (e.g., Tetramethylsilane, TMS) if quantitative analysis is required.
- Acquire ^1H, ^{13}C, and 2D (COSY, HSQC) spectra on a spectrometer (≥400 MHz recommended).

FTIR Spectroscopy for Functional Group Identification

FTIR spectroscopy is a rapid and simple method to confirm the presence of key functional groups. It serves as a valuable identity check.

Expected Characteristic Absorption Bands

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Wavenumber (cm^{-1})	Vibration Type	Functional Group
3300 - 3400 (broad)	N-H Stretch	Secondary Amine (Piperidine)
2970 - 2800	C-H Stretch	Aliphatic CH_2, CH_3
~2750 (Bohlmann bands)	C-H Stretch	C-H anti-periplanar to N lone pair
1470 - 1440	C-H Bend	CH_2 Scissoring
1250 - 1020	C-N Stretch	Aliphatic Amines

Protocol 6.1: FTIR Sample Preparation (ATR)

- Ensure the Attenuated Total Reflectance (ATR) crystal is clean by taking a background spectrum.
- Place a small amount of the solid or liquid sample directly onto the ATR crystal.
- Apply pressure to ensure good contact.
- Collect the spectrum, typically by co-adding 16 or 32 scans at a resolution of 4 cm^{-1}.

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- To cite this document: BenchChem. [Application Note: Comprehensive Analytical Characterization of Dimethyl-(2-piperidin-4-yl-ethyl)-amine]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b013002/docs#application-note-comprehensive-analytical-characterization-of-dimethyl-2-piperidin-4-yl-ethyl-amine]

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